

tiadinil mode of action in rice blast control

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

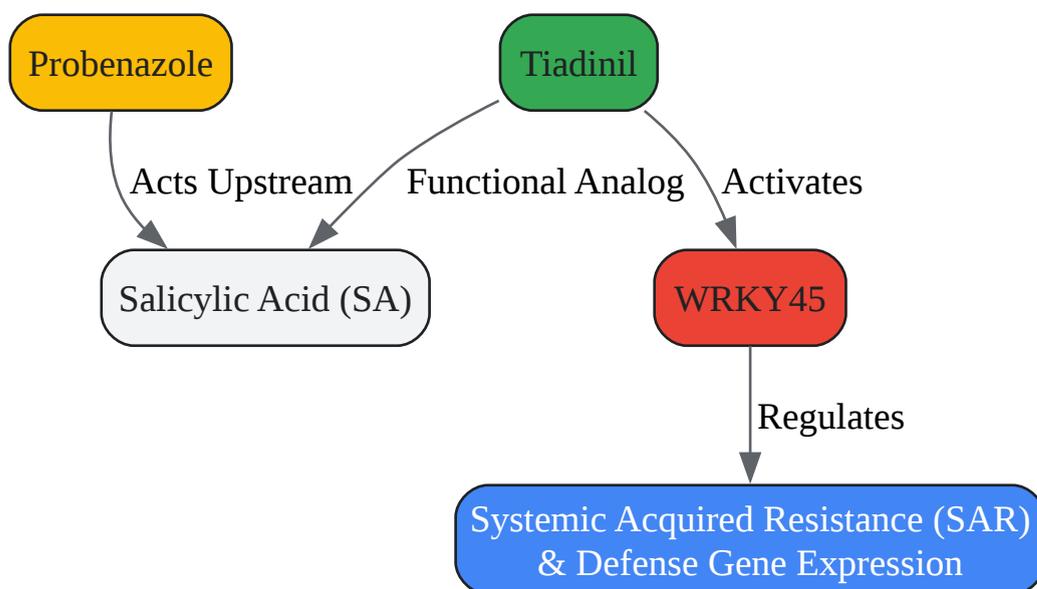
[Get Quote](#)

Molecular Mode of Action

Tiadinil is a novel systemic fungicide characterized by its unique mode of action as a host plant defense inducer, specifically an activator of SAR [1] [2].

- **Functional Principle:** Unlike direct antimicrobials, **Tiadinil** itself shows no significant antimicrobial activity against pathogens like *Pyricularia oryzae* (also known as *Magnaporthe oryzae*) [3]. Instead, it "primes" the plant's defense systems, leading to a potent, broad-spectrum resistance that is effective against both fungal and some bacterial diseases [1] [3].
- **Position in Defense Signaling:** **Tiadinil** acts as a functional analogue of salicylic acid (SA) and operates **downstream of SA** accumulation in the defense signaling pathway [4]. Other plant activators, like probenazole, act upstream of SA [4].
- **Key Mediator - WRKY45:** The induction of disease resistance by **Tiadinil** is heavily dependent on the transcription factor **WRKY45** [4]. Research shows that in WRKY45-knockdown rice plants, the blast resistance induced by **Tiadinil** is markedly reduced [4]. This indicates that WRKY45 is a pivotal signaling component for **Tiadinil**'s action.

The following diagram illustrates the simplified SAR signaling pathway in rice and the specific action point of **Tiadinil**:



[Click to download full resolution via product page](#)

Experimental Evidence and Protocols

Key experiments have elucidated **Tiadinil**'s mode of action, primarily involving pathogen inoculation tests and gene expression analysis.

- **Pathogen Inoculation Assay:** This protocol assesses **Tiadinil**'s protective effect and confirms its lack of direct fungicidal activity [3] [4].
 - **Plant Material:** Use rice seedlings (e.g., at the 3.5-leaf stage) or tobacco plants.
 - **Treatment:** Drench-treat plants with **Tiadinil** or its active derivative for several days (e.g., 6 days).
 - **Control Groups:** Include untreated plants and plants treated with a known SAR inducer like BTH (benzothiadiazole) for comparison.
 - **Inoculation:** Challenge treated plants with a compatible race of *Magnaporthe oryzae* (for rice blast) or pathogens like *Pseudomonas syringae* pv. *tabaci* (for tobacco wildfire disease).
 - **Evaluation:** After an incubation period (e.g., 7 days post-inoculation for rice blast), assess disease severity by counting lesions or measuring lesion size. The expected result is a significant reduction in disease symptoms in **Tiadinil**-treated plants without direct inhibition of fungal growth *in vitro* [3] [4].
- **Gene Expression Analysis:** This method verifies the induction of the SAR pathway by detecting the expression of marker genes [3] [4].

- **Sample Collection:** Harvest leaves from **Tiadinil**-treated and control plants at various time points post-treatment.
- **RNA Extraction:** Isolate total RNA from the leaf tissue.
- **Gene Expression Quantification:** Use techniques like Northern blotting or quantitative RT-PCR to measure the transcript levels of SAR marker genes.
- **Key Marker Genes:**
 - **OsWRKY45:** A central transcription factor in the **Tiadinil**-activated branch of SAR in rice [4].
 - **PR Genes:** Other Pathogenesis-Related genes downstream of WRKY45.
- **Expected Outcome:** **Tiadinil** treatment induces the expression of *OsWRKY45* and other SAR marker genes, confirming the activation of the plant's defense signaling pathway [3] [4].

Technical and Environmental Profile

The table below summarizes key data on **Tiadinil**'s properties and efficacy from the search results:

Property / Aspect	Details
IUPAC Name	N-(3-chloro-4-methylphenyl)-4-methyl-1,2,3-thiadiazole-5-carboxamide [2]
FRAC Code	P03 (Host Plant Defense Induction) [2]
Application Methods	Nursery box application; into-water application [1]
Water Solubility	13.2 mg/L (at 20 °C, pH 7) [2]
Mammalian Toxicity (Acute Oral LD ₅₀)	> 6147 mg/kg (Rat, classified as low toxicity) [2]
Efficacy Against Pathogens	Rice blast (<i>Magnaporthe oryzae</i>); some rice bacterial diseases [1]

Practical Application and Resistance Management

In practice, **Tiadinil** is often used in mixtures with other fungicides possessing different modes of action. This strategy enhances disease control spectrum and is crucial for managing fungicide resistance.

- **Use in Mixtures:** **Tiadinil** has been successfully combined with fungicides like **diclocymet** (an MBI-D fungicide) in nursery box applications. These mixtures provide effective control of rice blast [5].
- **Resistance Management:** Using **Tiadinil** as part of a rotation or mixture with other fungicides, including multisite inhibitors, can help prevent the selection and re-emergence of resistant pathogen strains, such as those resistant to MBI-D fungicides [5] [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Development of a novel plant activator for rice diseases ... [jstage.jst.go.jp]
2. Tiadinil - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Tiadinil, a Novel Class of Activator of Systemic Acquired ... [jstage.jst.go.jp]
4. Rice WRKY45 plays important roles in fungal and bacterial ... [pmc.ncbi.nlm.nih.gov]
5. MBI-D resistance management of *Pyricularia oryzae* using ... [pmc.ncbi.nlm.nih.gov]
6. Overview on the Chemical Control of Rice Blast Disease [link.springer.com]

To cite this document: Smolecule. [tiadinil mode of action in rice blast control]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003940#tiadinil-mode-of-action-in-rice-blast-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com